

An In-depth Technical Guide to 3,4-Dimethylphenoxyacetic Acid

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Compound of Interest

Compound Name: 3,4-Dimethylphenoxyacetic acid

CAS No.: 13335-73-4

Cat. No.: B083323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dimethylphenoxyacetic acid**, including its chemical identity, physicochemical properties, synthesis, analytical methods, and biological activities. This document is intended to serve as a valuable resource for professionals in research and development.

Core Chemical Information

CAS Number: 13335-73-4^[1]

IUPAC Name: 2-(3,4-dimethylphenoxy)acetic acid^[1]

Physicochemical Data

A summary of the key quantitative data for **3,4-Dimethylphenoxyacetic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C10H12O3	[1]
Molecular Weight	180.20 g/mol	
Appearance	Solid	
Purity	97%	

Experimental Protocols

Synthesis of 3,4-Dimethylphenoxyacetic Acid

The synthesis of **3,4-Dimethylphenoxyacetic acid** can be achieved through the Williamson ether synthesis, a common method for preparing phenoxyacetic acids. While a specific detailed protocol for the 3,4-dimethyl derivative is not readily available in the searched literature, a general procedure can be adapted from the synthesis of similar phenoxyacetic acid derivatives.

General Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3,4-dimethylphenol in a suitable solvent such as water or an alcohol.
- **Base Addition:** Add a stoichiometric equivalent of a strong base, such as sodium hydroxide or potassium hydroxide, to the solution to form the corresponding phenoxide salt.
- **Alkylation:** To the phenoxide solution, add a solution of chloroacetic acid or its sodium salt.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and acidify it with a mineral acid, such as hydrochloric acid, to precipitate the **3,4-Dimethylphenoxyacetic acid**.
- **Purification:** Collect the crude product by filtration, wash it with cold water to remove any inorganic impurities, and then recrystallize it from a suitable solvent (e.g., ethanol/water).

mixture) to obtain the purified product.

- Characterization: Confirm the identity and purity of the synthesized compound using analytical techniques such as melting point determination, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS).

Analytical Methods for 3,4-Dimethylphenoxyacetic Acid

The analysis of **3,4-Dimethylphenoxyacetic acid** can be performed using various chromatographic techniques. High-performance liquid chromatography (HPLC) is a particularly suitable method for the quantification of organic acids.

General HPLC Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.
- Column: A reverse-phase C18 column is commonly employed for the separation of organic acids.
- Mobile Phase: An isocratic or gradient elution with a mixture of an acidic aqueous buffer (e.g., phosphate buffer at low pH) and an organic modifier (e.g., methanol or acetonitrile) is generally effective. The low pH of the mobile phase suppresses the ionization of the carboxylic acid group, leading to better retention and peak shape on the reverse-phase column.
- Detection: UV detection at a wavelength around 210-220 nm, where the carboxyl group and the phenyl ring absorb, is suitable for detection.
- Sample Preparation: Samples should be dissolved in the mobile phase or a compatible solvent and filtered through a 0.45 µm filter before injection to prevent column clogging.
- Quantification: Quantification is achieved by creating a calibration curve using standard solutions of known concentrations of **3,4-Dimethylphenoxyacetic acid**.

Biological Activity and Mechanism of Action

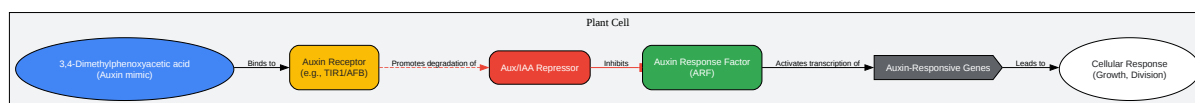
Phenoxyacetic acid derivatives are well-known for their biological activities, particularly as plant growth regulators that mimic the action of the natural plant hormone auxin (indole-3-acetic acid,

IAA). At low concentrations, these compounds can promote cell division and elongation, while at higher concentrations, they act as herbicides, causing uncontrolled growth and eventual death in susceptible plants.[2]

The primary mechanism of action for auxin-like herbicides involves their binding to auxin receptors in the plant cell nucleus. This binding event triggers a signaling cascade that leads to changes in gene expression, ultimately affecting cell growth and development.

Signaling Pathway

The following diagram illustrates a simplified logical workflow of the auxin signaling pathway, which is the presumed mechanism of action for **3,4-Dimethylphenoxyacetic acid** as a plant growth regulator.



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Caption: Simplified workflow of the auxin signaling pathway.

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References

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